Application Note: Comprehensive Analytical Characterization of 4-(Cyclopropylmethoxy)-2-fluorobenzoic Acid

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Compound of Interest

Compound Name:	*4-(Cyclopropylmethoxy)-2-fluorobenzoic acid*
CAS No.:	*742086-08-4*
Cat. No.:	*B1359275*

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Abstract

This application note provides a comprehensive guide to the analytical methods for the structural elucidation and purity assessment of **4-(Cyclopropylmethoxy)-2-fluorobenzoic acid** (Molecular Formula: $C_{11}H_{11}FO_3$, Molecular Weight: 210.20 g/mol)[1]. As a substituted aromatic carboxylic acid, this compound serves as a critical intermediate in pharmaceutical synthesis. Ensuring its identity, purity, and stability is paramount for the quality of downstream products. This document outlines detailed protocols for chromatographic, spectroscopic, and thermal analysis techniques, explaining the rationale behind methodological choices to ensure robust and reliable characterization. All procedures are designed to align with the principles of analytical procedure validation as described in ICH Q2(R1) guidelines.[2][3][4]

Introduction: The Need for Rigorous Characterization

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4-(Cyclopropylmethoxy)-2-fluorobenzoic acid is a complex organic molecule featuring a fluorinated aromatic ring, an ether linkage, and a cyclopropyl group. Each of these structural motifs presents unique analytical challenges and requires a multi-faceted characterization approach. The presence of a fluorine atom, for instance, induces specific effects on chromatographic retention and introduces characteristic couplings in NMR spectra. The carboxylic acid moiety dictates solubility and ionization behavior, which are critical considerations for method development.

This guide provides a logical workflow for the complete characterization of this molecule, moving from initial purity assessment by chromatography to definitive structural confirmation by spectroscopic methods and evaluation of its solid-state properties through thermal analysis.

Chromatographic Analysis: Purity and Impurity Profiling

Chromatographic methods are essential for determining the purity of **4-(Cyclopropylmethoxy)-2-fluorobenzoic acid** and quantifying any related impurities. High-Performance Liquid Chromatography (HPLC) is the primary technique for this purpose.

High-Performance Liquid Chromatography (HPLC-UV)

Principle: Reversed-phase HPLC (RP-HPLC) is the method of choice for moderately polar compounds like aromatic carboxylic acids.[5][6][7] A non-polar stationary phase (e.g., C18) is used with a polar mobile phase. The retention of the analyte is primarily driven by hydrophobic interactions. The addition of an acid to the mobile phase is crucial; it suppresses the ionization of the carboxylic acid group, preventing peak tailing and ensuring sharp, symmetrical peaks for accurate quantification.[8] UV detection is effective due to the presence of the aromatic chromophore.

Experimental Protocol: HPLC-UV for Purity Analysis

- Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column thermostat, and UV-Vis detector.
- Sample Preparation: Accurately weigh approximately 10 mg of **4-(Cyclopropylmethoxy)-2-fluorobenzoic acid** and dissolve in 10 mL of a 50:50 (v/v) mixture of acetonitrile and water

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to create a 1 mg/mL stock solution. Further dilute as necessary for analysis.

- Chromatographic Conditions:
  - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: 30% B to 95% B over 20 minutes, hold at 95% B for 5 minutes, return to 30% B and equilibrate for 5 minutes.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Injection Volume: 10 µL.
  - Detection Wavelength: 254 nm.
- System Suitability: Before sample analysis, perform at least five replicate injections of a standard solution. The relative standard deviation (RSD) for the peak area and retention time should be ≤ 2.0%.
- Data Analysis: Purity is determined by the area percent method. The area of the main peak is expressed as a percentage of the total area of all peaks in the chromatogram.

Table 1: HPLC-UV Method Parameters

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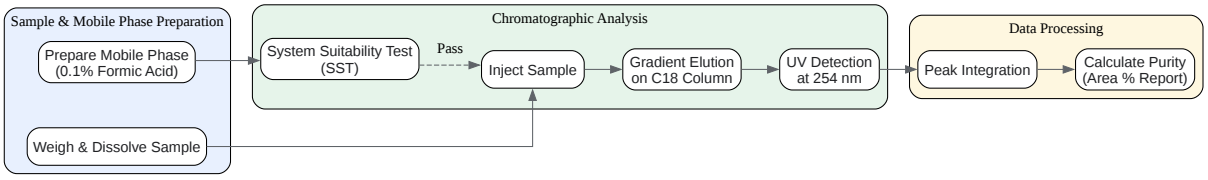
Parameter	Condition	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm	Standard for reversed-phase separation of moderately polar analytes.
Mobile Phase	Water/Acetonitrile with 0.1% Formic Acid	Acetonitrile provides good elution strength. Formic acid suppresses carboxylate formation for better peak shape.[8]
Detection	254 nm	A common wavelength for aromatic compounds, providing good sensitivity.
Temperature	30 °C	Ensures reproducible retention times by minimizing viscosity fluctuations.

Workflow Diagram: HPLC Analysis



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Caption: General workflow for HPLC-based purity assessment.

Spectroscopic Analysis: Structural Confirmation

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Spectroscopic techniques provide definitive confirmation of the chemical structure of **4-(Cyclopropylmethoxy)-2-fluorobenzoic acid**. A combination of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) is required for unambiguous identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful tool for elucidating the structure of organic molecules.

- ^{1}H NMR: Provides information on the number and chemical environment of protons. Key signals will include the aromatic protons (showing splitting due to the fluorine atom), the -OCH_2- protons, and the distinct upfield signals of the cyclopropyl group. The acidic proton of the carboxyl group is typically a broad singlet far downfield.[9][10]

- ^{13}C NMR: Shows signals for all unique carbon atoms. The carbonyl carbon of the acid is highly deshielded (160-180 ppm).[9][11] The carbons attached to fluorine and oxygen will also have characteristic shifts.

- ^{19}F NMR: A crucial experiment for fluorinated compounds. It will show a single resonance for the fluorine atom, and its coupling to adjacent protons in the ^{1}H NMR spectrum provides definitive proof of its position on the aromatic ring.

Protocol: NMR Structural Analysis

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube. DMSO-d_6 is often preferred for carboxylic acids as it readily dissolves the sample and allows observation of the acidic proton.

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.

- Experiments to Perform:

  - Standard ^{1}H NMR.

  - Standard ^{13}C NMR (proton-decoupled).

  - ^{19}F NMR (proton-decoupled).

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- 2D correlation experiments such as COSY (^{1}H-^{1}H correlation) and HSQC (^{1}H-^{13}C correlation) to assign all signals unambiguously.

- Data Analysis:
  - Integrate the ^{1}H NMR signals to confirm the proton count for each group.
  - Analyze splitting patterns (multiplicity) and coupling constants (J-values) to establish connectivity, paying special attention to H-F couplings.
  - Assign all carbon signals using ^{13}C NMR and HSQC data.

Table 2: Predicted NMR Spectral Data (in DMSO-d_6)

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Nucleus	Predicted Chemical Shift (ppm)	Multiplicity	Assignment	Rationale
^{1}H	~13.0	br s	1H	Acidic proton, exchangeable.[9] [12]
^{1}H	~7.7	dd	1H	Aromatic H (ortho to COOH)
^{1}H	~6.9-7.1	m	2H	Aromatic H's (ortho to OCH_2)
^{1}H	~3.9	d	2H	-O-CH_2-
^{1}H	~1.2	m	1H	Cyclopropyl CH
^{1}H	~0.6	m	2H	Cyclopropyl CH_2
^{1}H	~0.3	m	2H	Cyclopropyl CH_2
^{13}C	~165	s	1C	C=O
^{13}C	~160 (d)	d, $^{1}JCF \approx 250$ Hz	1C	C-F
^{13}C	~72	s	1C	-O-CH_2-
^{13}C	~10	s	1C	Cyclopropyl CH
^{13}C	~3	s	2C	Cyclopropyl CH_2
^{19}F	~ -115	m	1F	Ar-F

Note: These are estimated values based on analogous structures. Actual values must be determined experimentally.

Mass Spectrometry (MS)

Principle: Mass spectrometry provides the molecular weight of the compound and information about its fragmentation pattern, further confirming the structure. Electrospray Ionization (ESI) is a soft ionization technique well-suited for polar molecules like carboxylic acids. High-Resolution

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Mass Spectrometry (HRMS) provides a highly accurate mass measurement, which can be used to confirm the elemental formula.

Expected Fragmentation: In negative-ion ESI-MS, the primary ion observed will be the deprotonated molecule, $[M-H]^-$. In positive-ion mode or under harsher conditions (e.g., Electron Ionization), fragmentation may occur. Aromatic carboxylic acids often show fragmentation corresponding to the loss of -OH and -C=O groups.[9][10][13]

Protocol: LC-MS Identity Confirmation

- Instrumentation: An HPLC system coupled to a mass spectrometer (e.g., a Quadrupole Time-of-Flight, Q-TOF, for HRMS) with an ESI source.
- Method: Use the HPLC method described in Section 2.1. The mobile phase containing formic acid is compatible with ESI-MS.
- MS Parameters (Negative Ion Mode):
  - Ionization Mode: ESI^-
  - Capillary Voltage: -3.5 kV
  - Drying Gas (N_2): 10 L/min at 350 °C
  - Nebulizer Pressure: 45 psi
  - Mass Range: m/z 50-500
- Data Analysis:
  - Extract the mass spectrum for the main chromatographic peak.
  - Confirm the presence of the $[M-H]^-$ ion at the expected m/z (209.06 for $C_{11}H_{10}FO_3^-$).
  - If using HRMS, the measured mass should be within 5 ppm of the theoretical mass.

Thermal Analysis: Solid-State Properties

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Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are vital for characterizing the solid-state properties of a pharmaceutical intermediate, including its melting point, purity, and thermal stability.[14][15][16]

Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine the melting point, which is a key physical property and indicator of purity. A sharp melting endotherm suggests a highly crystalline and pure substance.[17][18]

Protocol: Melting Point Determination by DSC

- Instrumentation: A calibrated DSC instrument.
- Sample Preparation: Accurately weigh 2-5 mg of the sample into a vented aluminum DSC pan.
- Thermal Program: Heat the sample from 25 °C to a temperature well above the expected melting point at a rate of 10 °C/min under a nitrogen atmosphere (50 mL/min).
- Data Analysis: Determine the onset temperature and the peak maximum of the melting endotherm.

Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature. It is used to assess thermal stability and determine the presence of residual solvents or water.[14][16]

Protocol: Thermal Stability by TGA

- Instrumentation: A calibrated TGA instrument.
- Sample Preparation: Place 5-10 mg of the sample into a ceramic or platinum TGA pan.
- Thermal Program: Heat the sample from 25 °C to 500 °C at a rate of 10 °C/min under a nitrogen atmosphere.

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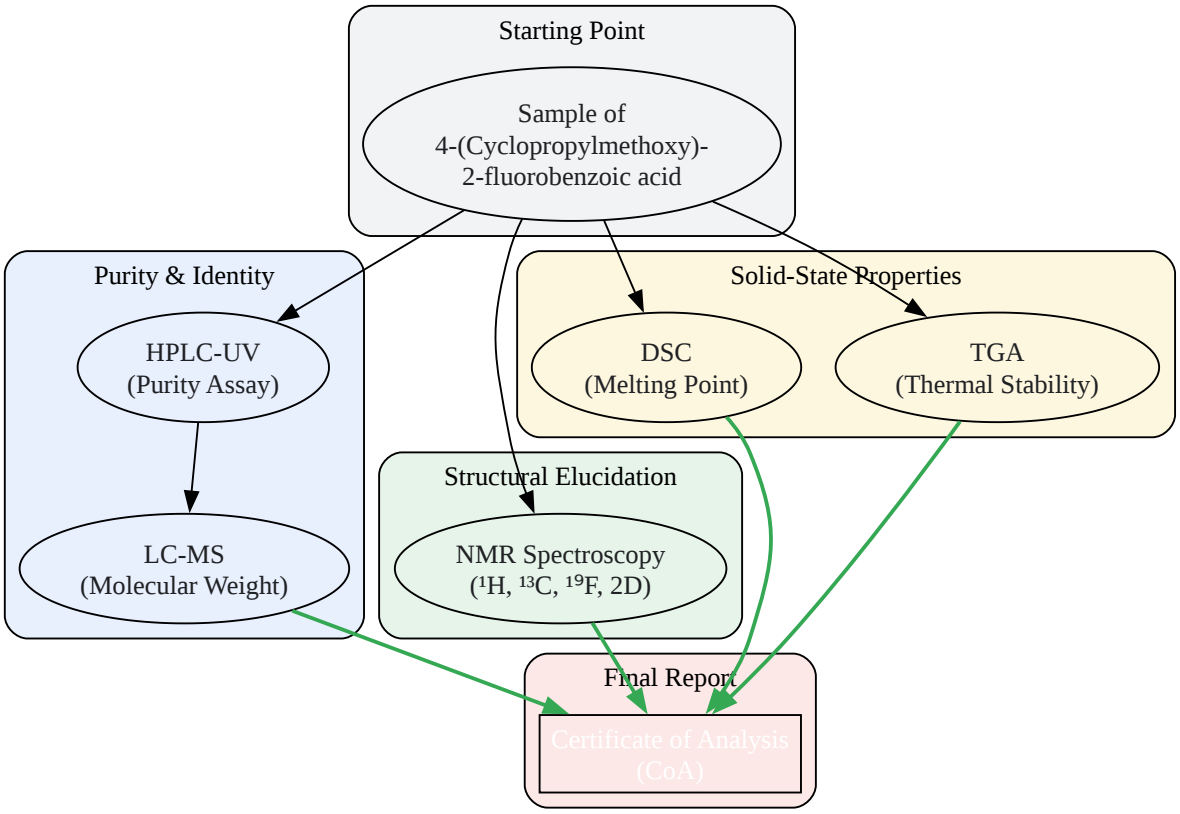
- Data Analysis: Generate a plot of mass percent versus temperature. The onset of significant mass loss indicates the beginning of thermal decomposition.



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